

# Clarification Required for Safe Disposal of SM-21

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SM-21

Cat. No.: B15550617

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To provide accurate and essential safety information for the proper disposal of "SM-21," it is crucial to first identify the specific chemical compound you are working with. Initial research has revealed that "SM-21" is an identifier for several distinct substances, each with different properties and requiring unique disposal procedures.

The following compounds have been identified under the designation "SM-21":

- N-(6-fluoro-1H-indazol-5-yl)-2-methyl-6-oxo-4-(4-(trifluoromethyl)phenyl)-1,4,5,6-tetrahydropyridine-3-carboxamide (CAS Number: 864082-47-3): A laboratory chemical for which a Safety Data Sheet (SDS) is available, indicating it is intended for the manufacture of substances.[1]
- SLEM SM21: A flammable liquid and vapor used as a filler for repairing surfaces. It is classified as causing skin and eye irritation and is suspected of damaging the unborn child.[2]
- SM 21 (Lacquer solvent/Varnish thinner): A flammable liquid and vapor that can cause skin and eye irritation, drowsiness, or dizziness, and may be fatal if swallowed and enters airways.[3]
- Antimicrobial Agent-21: A potent antimicrobial compound requiring specific handling and disposal as hazardous chemical waste.[4]

- **SM-21 maleate**: A potent and selective  $\sigma_2$  antagonist with central effects, used in laboratory research.[5]

To ensure the safety of all personnel and compliance with regulations, please specify which "SM-21" compound you are using. Once the exact substance is identified, a detailed and accurate disposal plan can be provided, including:

- Step-by-step disposal procedures
- A summary of quantitative data in a structured table
- A visual diagram of the disposal workflow

Providing a generic disposal plan without this clarification would be unsafe and could lead to improper handling of hazardous materials. Your safety is our primary concern, and we look forward to providing you with the precise information you need upon clarification.

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## References

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- To cite this document: BenchChem. [Clarification Required for Safe Disposal of SM-21]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15550617#sm-21-proper-disposal-procedures]

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